

Ametoctradin EU peer review risk assessment conclusions

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Compound Focus: Ametoctradin

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Ametoctradin Profile and EU Risk Assessment

The following table summarizes the key conclusions from the EU regulatory assessment and the basic profile of **Ametoctradin** [1] [2]:

Assessment Aspect	Conclusions and Key Information
EU Peer Review Context	Conclusion required by Commission Regulation (EU) No 188/2011; based on evaluation of representative uses on potatoes and indoor/outdoor tomatoes [1].
Identified Concern	A concern was identified (specific nature not detailed in conclusion) [1].
Mode of Action	Mitochondrial respiration inhibitor, targeting the cytochrome bc1 complex (Complex III). Classified as FRAC Code 45 [2].
Resistance	No recorded resistance has been identified to date [2].

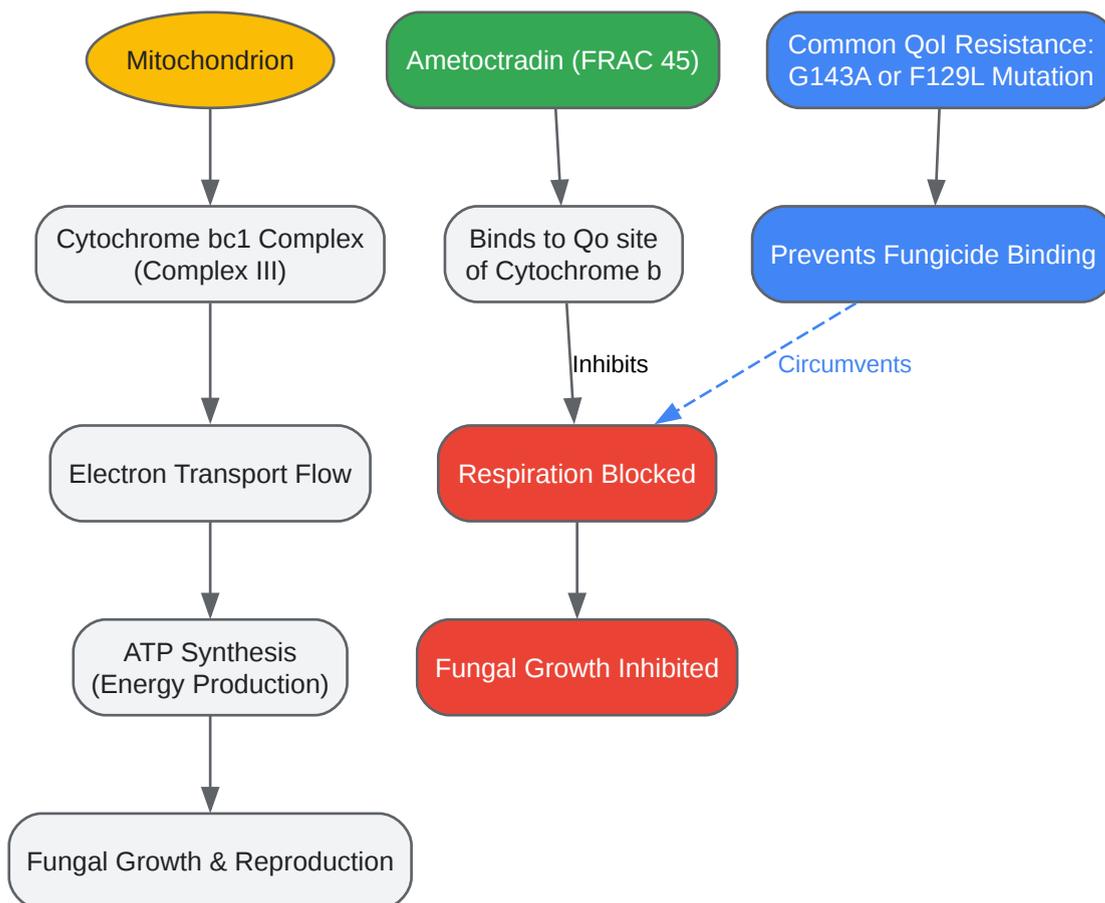
| **Toxicological Reference Values** | **ADI:** 10 mg/kg body weight per day **ARfD:** Unnecessary (low acute toxicity) [3]. |

Consumer Risk and Residue Levels

The dietary risk from **Ametoctradin** residues is considered low. An assessment for modifying the Maximum Residue Level (MRL) in honey concluded that the **long-term dietary intake accounted for only 0.2% of the ADI** (for the NL toddler diet), and the contribution from honey was insignificant [3]. The overall consumer risk assessment concluded that residues were unlikely to present a risk to consumer health [3].

Mechanism of Action and Resistance

Ametoctradin works by inhibiting the **cytochrome bc1 complex** in the mitochondrial electron transport chain, disrupting energy production in fungal cells [2]. The diagram below illustrates this process and the common resistance mechanism for related fungicides.



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Ametoctradin has an **unusual binding mode** to the cytochrome bc1 complex [4]. While other fungicides (QoIs, FRAC Code 11) are highly prone to resistance via mutations like G143A, **no resistance to Ametoctradin has been recorded** [2]. This makes it a potential candidate for use in mixtures to manage resistance against other fungicides [5].

How to Proceed with a Full Comparison

The search results lack the experimental data and direct, quantitative comparisons with other fungicides needed for a complete guide. To build one, you could:

- **Consult the Fungicide Resistance Action Committee (FRAC):** The FRAC website publishes detailed and updated guidelines on fungicide modes of action and resistance, including structured comparisons.
- **Search Scientific Literature:** Use academic databases to find research papers that directly compare the efficacy, field performance, and resistance profiles of **Ametoctradin** with other fungicides like other complex III inhibitors (e.g., azoxystrobin, cyazofamid).
- **Review Regulatory Dossiers:** The complete EFSA conclusion dossier or the Draft Assessment Report (DAR) from the rapporteur Member State (The Netherlands) may contain more detailed comparative data.

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